

# Application Notes and Protocols: Formulating Unsaturated Polyester Resins with Antiblaze 100

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antiblaze 100

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These application notes provide a comprehensive guide to formulating flame-retardant unsaturated polyester resins (UPR) using **Antiblaze 100**, a chlorinated phosphate ester flame retardant. The following sections detail the chemical background, formulation guidelines, experimental protocols for testing, and expected performance data.

## Introduction to Antiblaze 100 in Unsaturated Polyester Resins

**Antiblaze 100**, chemically known as P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P',P',P'-tetrakis(2-chloroethyl) Ester, is an additive flame retardant effective in unsaturated polyester resins. Its efficacy stems from the synergistic action of phosphorus and chlorine. During combustion, phosphorus promotes the formation of a protective char layer in the condensed phase, while both phosphorus and chlorine compounds can act as radical scavengers in the gas phase, inhibiting the chemical reactions of burning.<sup>[1]</sup> The additive nature of **Antiblaze 100** allows for its physical incorporation into the resin matrix before curing.<sup>[1]</sup>

## Formulation Guidelines and Performance Data

The following tables summarize quantitative data from studies on halogenated and phosphorus-containing flame retardants in UPR. While specific data for **Antiblaze 100** is

limited in publicly available literature, the data for similar chlorinated and phosphate-based flame retardants provide a strong indication of expected performance.

Table 1: Physical and Chemical Properties of **Antiblaze 100**

Property	Value
Chemical Name	P,P'-[2,2-bis(chloromethyl)-1,3-propanediyl] Phosphoric Acid P,P,P',P'-tetrakis(2-chloroethyl) Ester[2]
CAS Number	38051-10-4[2]
Molecular Formula	C13H24Cl6O8P2[2]
Molecular Weight	582.99 g/mol [2]
Appearance	Colorless to Yellow Oil[3]
Density	~1.464 g/cm <sup>3</sup> [4]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol[3]

Table 2: Example Formulations of Flame-Retardant Unsaturated Polyester Resins

Formulation ID	UPR Type	Styrene Content (wt%)	Flame Retardant	Loading (wt%)	Initiator (phr)	Promoter (phr)
UPR-Control	Orthophthalic	35	None	0	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-1	Orthophthalic	35	Chlorinated Paraffin	15	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-2	Isophthalic	30	Triallyl Phosphate (TAP)	10	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-3	Isophthalic	30	Diethylene Glycol Mod. TAP	10	1.0 (MEKP)	0.2 (Cobalt Naph.)
UPR-FR-4	Orthophthalic	35	Ammonium Polyphosphate (APP)	18	1.0 (MEKP)	0.2 (Cobalt Naph.)

Note: This table is a composite based on typical UPR formulations.[\[1\]](#)[\[5\]](#) Specific loading levels of **Antiblaze 100** should be determined empirically, starting with ranges of 10-20 wt%.

Table 3: Fire Performance Data of Flame-Retardant UPR Formulations

Formulation ID	Flame Retardant	Loading (wt%)	UL 94 Rating (3.2 mm)	LOI (%)	PHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )
UPR-Control	None	0	No Rating	~21-23[6] [7]	~792[8]	-
UPR-FR-2	Triallyl Phosphate (TAP)	10	V-0[1]	28[1]	-	-
UPR-FR-3	Diethylene Glycol Mod. TAP	10	V-0[1]	29[1]	-	-
UPR-FR-4	Ammonium Polyphosphate (APP)	18	V-0[1]	29.8[1]	Reduced by 61%	Reduced by 42%
UPR-FR-5	DOPO-N	30	V-1[6]	30.8[6]	Reduced by 60.7%	Reduced by 48.3%

Note: PHRR (Peak Heat Release Rate) and THR (Total Heat Release) reductions are relative to the control resin. Data is compiled from various phosphorus-based flame retardants to provide a performance benchmark.[1][6][8]

## Experimental Protocols

### Preparation of Flame-Retardant UPR Samples

This protocol describes the general procedure for preparing cast samples of unsaturated polyester resin containing **Antiblaze 100**.

- **Resin Preparation:** To a suitable mixing vessel, add the required amount of unsaturated polyester resin and styrene monomer (if not pre-mixed).
- **Flame Retardant Incorporation:** Add the desired weight percentage of **Antiblaze 100** to the resin mixture. Mix thoroughly with a mechanical stirrer at a low to medium speed (e.g., 200-500 rpm) for 10-15 minutes to ensure a homogeneous dispersion.

- **Initiator and Promoter Addition:** Add the promoter (e.g., cobalt naphthenate) to the mixture and stir for 2-3 minutes. Subsequently, add the initiator (e.g., methyl ethyl ketone peroxide - MEKP) and continue stirring for another 2-3 minutes.[\[5\]](#)
- **Degassing:** Place the mixture in a vacuum chamber to remove any entrapped air bubbles until the bubbling subsides.
- **Casting:** Pour the degassed resin mixture into a pre-heated mold of the desired dimensions for the specific test (e.g., 125 x 12.7 x 3.2 mm for UL 94).
- **Curing:** Cure the cast samples in an oven. A typical curing cycle is 1 hour at 80°C, followed by 2 hours at 100°C, and a final post-cure of 1 hour at 120°C.[\[6\]](#) Allow the samples to cool to room temperature before demolding.
- **Conditioning:** Condition the samples at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 48 hours before testing.

## Fire Performance Testing

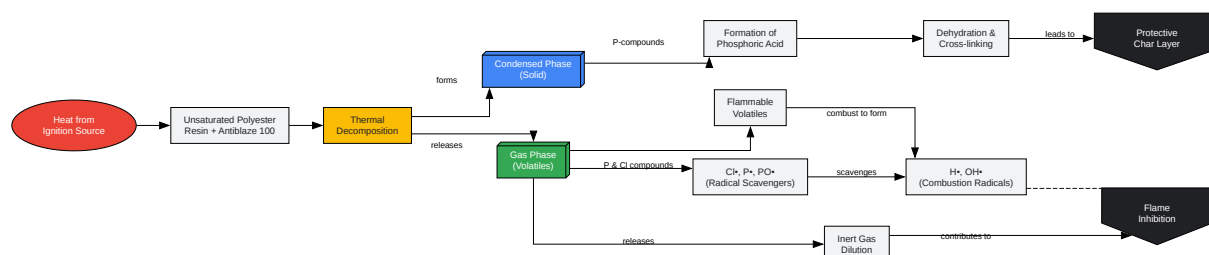
The following standard test methods are recommended for evaluating the flame retardancy of the prepared UPR samples.

- **UL 94 Vertical Burn Test (ASTM D3801):**
  - Mount a conditioned specimen (125 x 12.7 x 3.2 mm) vertically.
  - Apply a calibrated flame to the bottom edge of the specimen for 10 seconds and then remove.
  - Record the afterflame time ( $t_1$ ).
  - Immediately re-apply the flame for another 10 seconds and remove.
  - Record the second afterflame time ( $t_2$ ) and the afterglow time.
  - Observe for any flaming drips that ignite a cotton patch placed below the specimen.
  - Classify the material as V-0, V-1, or V-2 based on the UL 94 criteria.[\[6\]](#)

- Limiting Oxygen Index (LOI) Test (ASTM D2863):
  - Place a conditioned specimen in a vertical glass chimney.
  - Introduce a controlled mixture of oxygen and nitrogen into the chimney from the bottom.
  - Ignite the top of the specimen.
  - Determine the minimum oxygen concentration that just supports flaming combustion for three minutes or consumption of 50 mm of the specimen length.[\[9\]](#)
  - The LOI is expressed as the volume percentage of oxygen.
- Cone Calorimetry (ASTM E1354):
  - Expose a 100 x 100 x 3 mm specimen to a specified irradiative heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).[\[10\]](#)
  - A spark igniter is used to ignite the pyrolysis gases.
  - Continuously measure parameters such as time to ignition (TTI), heat release rate (HRR), peak heat release rate (PHRR), total heat release (THR), and mass loss rate.[\[11\]](#)

## Visualizations

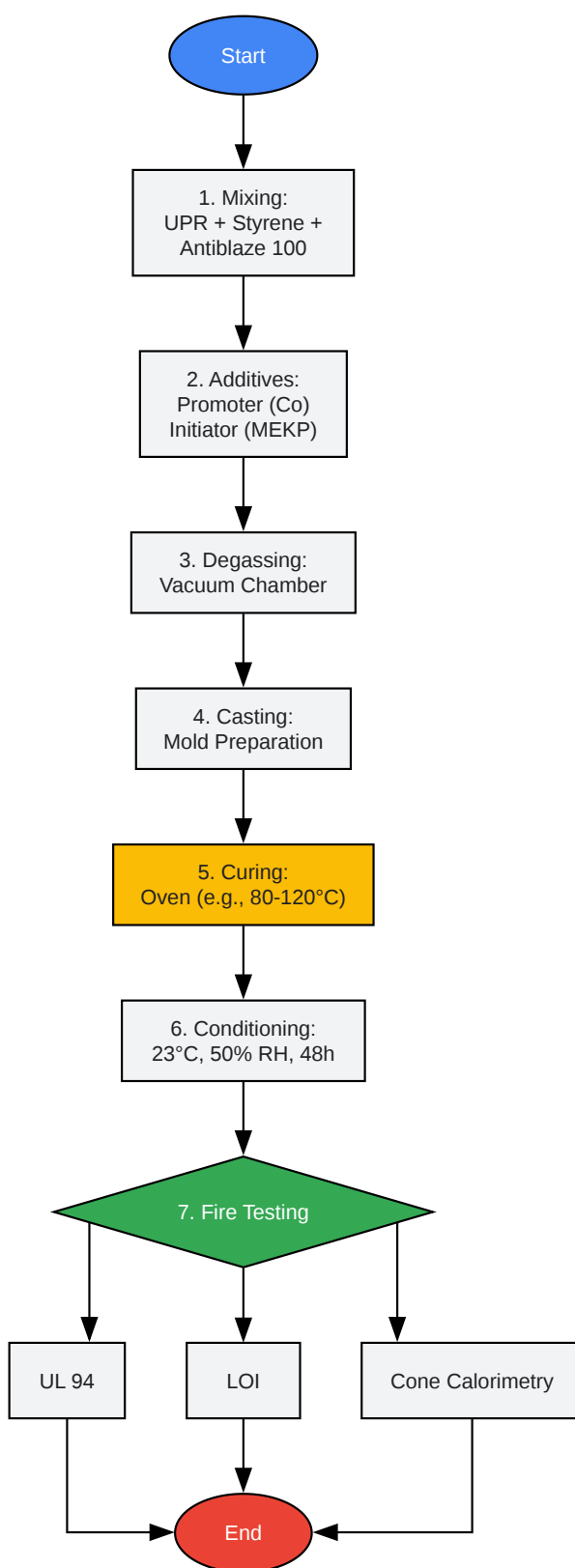
### Flame Retardant Mechanism of Antiblaze 100 in UPR



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Caption: Mechanism of action for **Antiblaze 100** in UPR.

## Experimental Workflow for UPR Formulation and Testing



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Caption: Workflow for preparing and testing flame-retardant UPR.



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